

solubility and partitioning coefficient of endosulfan isomers

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Compound of Interest

Compound Name: Endosulfan

Cat. No.: B1671282

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An in-depth analysis of the physicochemical properties of **endosulfan** isomers, α -**endosulfan** and β -**endosulfan**, is critical for understanding their environmental fate and toxicological profiles. This technical guide provides a detailed overview of their aqueous solubility and partitioning coefficients, including the experimental methodologies used for their determination.

Physicochemical Properties of Endosulfan Isomers

Endosulfan is a synthetic organochlorine insecticide that exists as a mixture of two diastereomeric isomers, α -**endosulfan** and β -**endosulfan**. These isomers have the same chemical formula but differ in the spatial arrangement of the sulfite group, leading to variations in their physical and chemical properties, including their solubility and partitioning behavior.

Aqueous Solubility

The aqueous solubility of a substance is a fundamental property that influences its transport and distribution in the environment. The solubility of **endosulfan** isomers is relatively low, a characteristic feature of many organochlorine pesticides.

Isomer	Aqueous Solubility (mg/L)	Temperature (°C)	Method
α-Endosulfan	0.32 - 0.61	20 - 25	Shake-flask method, Generator column
β-Endosulfan	0.28 - 0.52	20 - 25	Shake-flask method, Generator column
Technical Endosulfan	0.3 - 0.6	22	Not specified

Note: The solubility of **endosulfan** is also influenced by pH, with increased degradation occurring under alkaline conditions.

Octanol-Water Partition Coefficient (Kow)

The octanol-water partition coefficient (Kow) is a measure of a chemical's lipophilicity and is a key parameter in assessing its potential for bioaccumulation. A high Kow value indicates a greater tendency for the substance to partition into fatty tissues.

Isomer	Log Kow	Temperature (°C)	Method
α-Endosulfan	3.83 - 4.74	25	Shake-flask method, HPLC
β-Endosulfan	3.83 - 4.79	25	Shake-flask method, HPLC
Technical Endosulfan	3.83	Not specified	Not specified

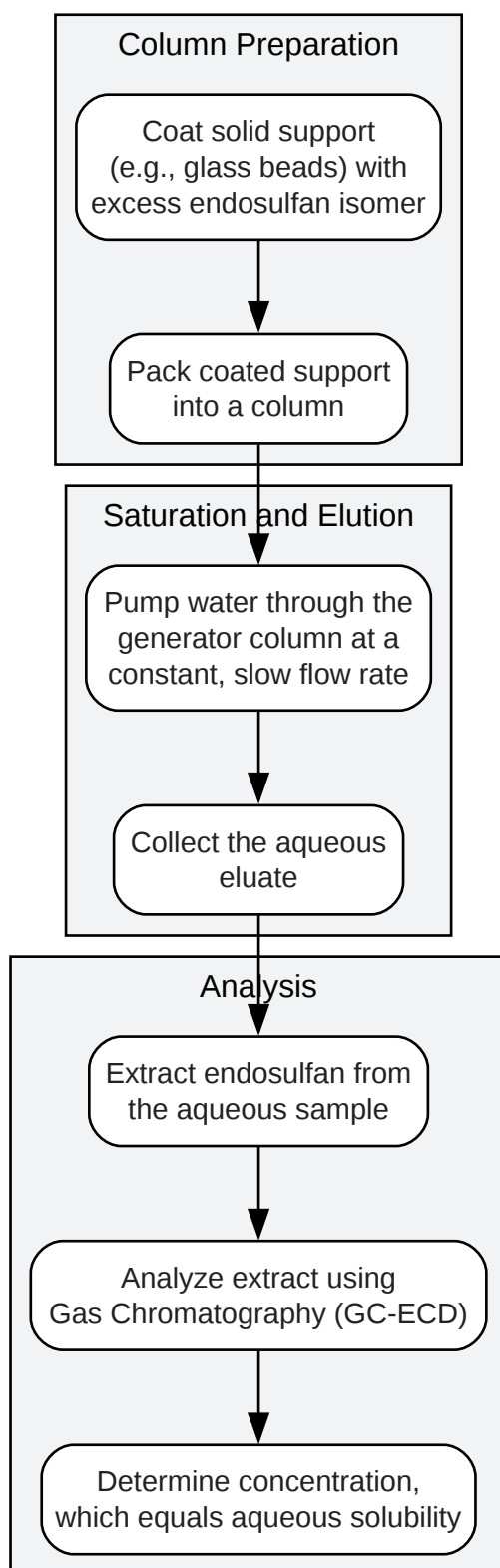
Experimental Protocols

The determination of aqueous solubility and the octanol-water partition coefficient requires precise and standardized experimental procedures to ensure data accuracy and reproducibility.

Determination of Aqueous Solubility

The generator column method is a widely accepted technique for determining the aqueous solubility of hydrophobic compounds like **endosulfan**.

- **Preparation of the Generator Column:** A solid support material, such as glass beads or a chromatographic packing, is coated with an excess of the **endosulfan** isomer. This coated support is then packed into a column.
- **Column Saturation:** Water is pumped through the generator column at a constant and slow flow rate. This allows the water to become saturated with the **endosulfan** isomer as it passes through the column.
- **Sample Collection and Analysis:** The aqueous solution eluting from the column is collected. The concentration of the **endosulfan** isomer in the collected sample is then determined using an appropriate analytical technique, typically gas chromatography with an electron capture detector (GC-ECD), which is highly sensitive to halogenated compounds.
- **Data Interpretation:** The measured concentration of the **endosulfan** isomer in the saturated aqueous solution represents its aqueous solubility at the experimental temperature.



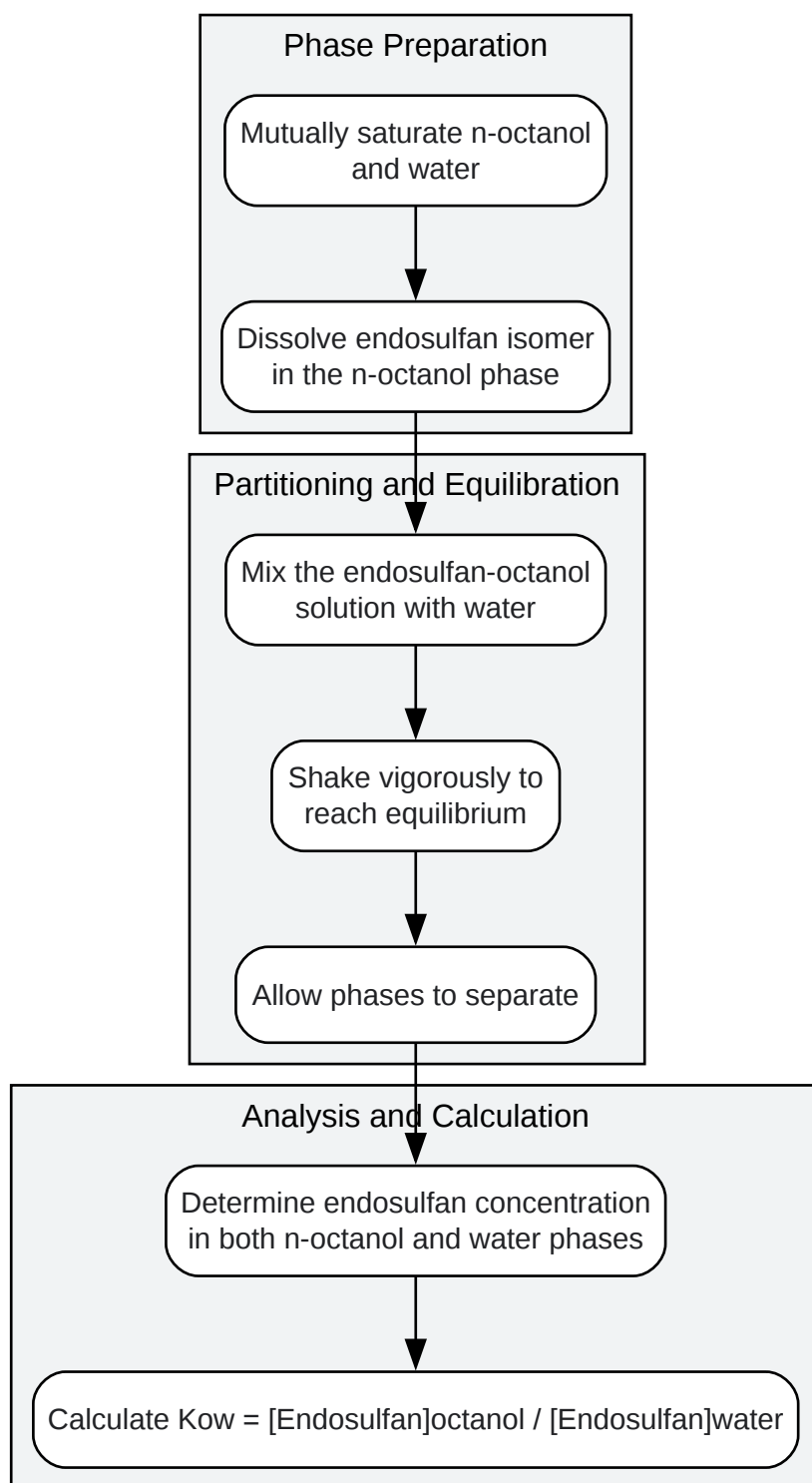
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Caption: Workflow for Determining Aqueous Solubility via the Generator Column Method.

Determination of the Octanol-Water Partition Coefficient (Kow)

The shake-flask method is a traditional and straightforward approach for determining the Kow of a substance.

- **Preparation of Phases:** n-Octanol and water are mutually saturated by stirring them together for an extended period, followed by separation of the two phases.
- **Partitioning:** A known amount of the **endosulfan** isomer is dissolved in the n-octanol. This solution is then mixed with a known volume of water in a separatory funnel.
- **Equilibration:** The mixture is shaken vigorously to facilitate the partitioning of the **endosulfan** isomer between the n-octanol and water phases until equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand until the n-octanol and water phases have clearly separated.
- **Sample Analysis:** The concentration of the **endosulfan** isomer in both the n-octanol and water phases is determined using a suitable analytical method, such as GC-ECD or High-Performance Liquid Chromatography (HPLC).
- **Calculation of Kow:** The Kow is calculated as the ratio of the concentration of the **endosulfan** isomer in the n-octanol phase to its concentration in the water phase.



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Caption: Workflow for Determining the Octanol-Water Partition Coefficient (K_{ow}) via the Shake-Flask Method.

Significance of Solubility and Partitioning Coefficient

The low water solubility and high octanol-water partition coefficient of both **endosulfan** isomers indicate their tendency to sorb to soil organic matter and sediments, reducing their mobility in aqueous environments. Concurrently, the high lipophilicity, as indicated by the high Kow values, suggests a strong potential for these compounds to bioaccumulate in the fatty tissues of organisms, leading to biomagnification within food chains. These physicochemical properties are essential for developing accurate environmental fate models and for assessing the ecological and human health risks associated with **endosulfan** exposure.

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